

An In-depth Technical Guide to N-(Benzyloxycarbonyl)-DL-alanine

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Compound of Interest

Compound Name: *N*-(Benzyloxycarbonyl)-DL-alanine

Cat. No.: B554550

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-(Benzyloxycarbonyl)-DL-alanine**, a key reagent in synthetic chemistry. This document details its chemical properties, synonyms, and primary applications, with a focus on its role in peptide synthesis. Experimental protocols and a workflow visualization are included to support researchers in its practical application.

Introduction

N-(Benzyloxycarbonyl)-DL-alanine is a protected form of the racemic amino acid DL-alanine. The benzyloxycarbonyl (Cbz or Z) group serves as a crucial protecting group for the amino function, preventing unwanted reactions during chemical synthesis. This protection is a cornerstone of peptide chemistry, enabling the stepwise and controlled formation of peptide bonds. As a racemic mixture, this compound is particularly useful in the synthesis of peptide libraries and for studying the effects of stereochemistry in biological systems.^[1] Its stability and well-established deprotection methods make it a versatile tool in both academic research and industrial drug development.

Chemical Identity and Synonyms

Accurate identification of chemical compounds is critical for experimental reproducibility. **N-(Benzyloxycarbonyl)-DL-alanine** is known by several synonyms in the scientific literature and commercial catalogs.

Identifier	Value
IUPAC Name	2-(phenylmethoxycarbonylamino)propanoic acid
CAS Number	4132-86-9
Molecular Formula	C11H13NO4
Molecular Weight	223.23 g/mol
Synonyms	N-Cbz-DL-alanine, Z-DL-Ala-OH, N-Carbobenzoxy-DL-alanine, 2-(((Benzyloxy)carbonyl)amino)propanoic acid, N-[(Benzyloxy)carbonyl]alanine

Physicochemical Properties

The following table summarizes the key quantitative data for **N-(Benzyloxycarbonyl)-DL-alanine**, compiled from various sources. These properties are essential for designing experimental conditions, such as solvent selection and reaction temperature.

Property	Value	Source
Appearance	White to off-white powder or crystals	Generic
Melting Point	112-116 °C	Generic
Purity	Typically >98% (HPLC)	Generic
Solubility	Soluble in methanol, ethyl acetate; poorly soluble in water	Generic
Storage Temperature	Room temperature, in a cool, dark place	Generic

Core Applications in Research and Development

The primary application of **N-(Benzyloxycarbonyl)-DL-alanine** lies in its role as a building block in organic synthesis, particularly in the field of peptide chemistry.

Peptide Synthesis

The benzyloxycarbonyl (Cbz) group is a widely used amine protecting group in both solution-phase and solid-phase peptide synthesis.^[1] Its key advantages include:

- **Stability:** The Cbz group is stable to a wide range of reaction conditions used for peptide coupling.
- **Ease of Introduction:** It can be readily introduced by reacting the amino acid with benzyl chloroformate.
- **Controlled Removal:** The Cbz group can be removed under specific conditions, most commonly by catalytic hydrogenation (e.g., H₂/Pd) or with strong acids (e.g., HBr in acetic acid), which do not cleave the peptide bonds.

As a racemic mixture, **N-(Benzyloxycarbonyl)-DL-alanine** is used in the synthesis of peptides containing both D- and L-alanine residues. This is particularly relevant for:

- **Studying Stereochemical Effects:** Incorporating DL-alanine allows researchers to investigate the impact of stereochemistry on peptide structure, function, and enzymatic stability.^[1]
- **Creating Peptide Libraries:** For high-throughput screening, racemic building blocks can be used to generate diverse libraries of peptides.
- **Developing Protease-Resistant Peptides:** Peptides containing D-amino acids are often more resistant to degradation by proteases, which can improve their therapeutic potential.

Synthesis of Unnatural Amino Acids

N-(Benzyloxycarbonyl)-DL-alanine can serve as a starting material for the synthesis of more complex and unnatural amino acids. The protected amino group allows for selective modification of other parts of the molecule.

Experimental Protocols

The following are representative experimental protocols for the synthesis and deprotection of **N-(Benzyloxycarbonyl)-DL-alanine**.

Synthesis of N-(Benzyloxycarbonyl)-DL-alanine

This protocol describes the protection of the amino group of DL-alanine using benzyl chloroformate.

Materials:

- DL-Alanine
- Sodium hydroxide (NaOH)
- Benzyl chloroformate (Cbz-Cl)
- Dioxane or a similar organic solvent
- Hydrochloric acid (HCl)
- Ethyl acetate
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve DL-alanine in an aqueous solution of sodium hydroxide.
- Cool the solution to 0-5 °C in an ice bath.
- Slowly add benzyl chloroformate and an additional equivalent of sodium hydroxide solution simultaneously, while vigorously stirring and maintaining the temperature below 5 °C.
- After the addition is complete, allow the mixture to warm to room temperature and continue stirring for 2-3 hours.
- Wash the reaction mixture with an organic solvent like diethyl ether to remove any unreacted benzyl chloroformate.
- Acidify the aqueous layer to a pH of approximately 2 with dilute hydrochloric acid, which will precipitate the product.

- Extract the product into ethyl acetate.
- Wash the combined organic extracts with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and evaporate the solvent under reduced pressure to yield the crude product.
- The product can be further purified by recrystallization from a suitable solvent system, such as ethyl acetate/hexane.

Deprotection of the Benzyloxycarbonyl (Cbz) Group

This protocol outlines the removal of the Cbz group by catalytic hydrogenation.

Materials:

- **N-(Benzyloxycarbonyl)-DL-alanine**
- Palladium on carbon (Pd/C) catalyst (5-10 mol%)
- Methanol or another suitable solvent
- Hydrogen gas (H₂)

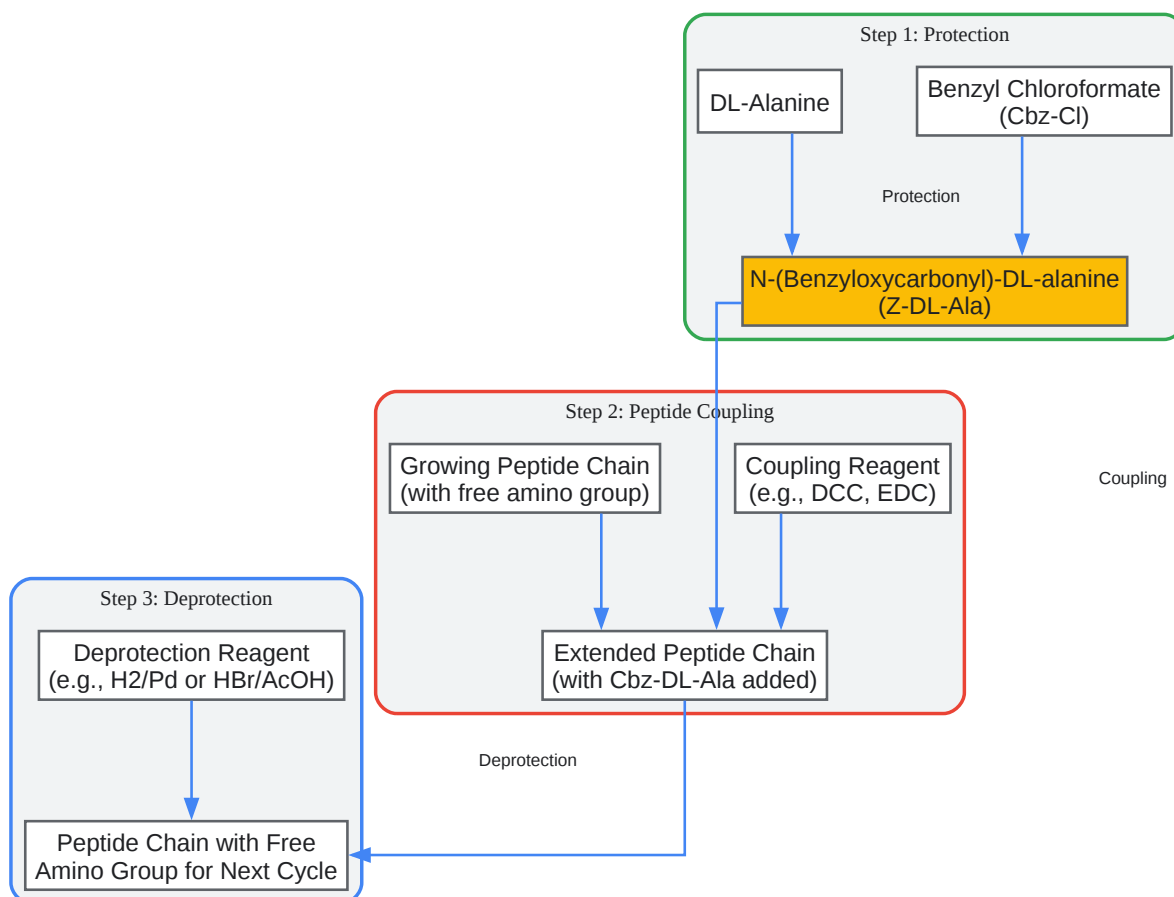
Procedure:

- Dissolve **N-(Benzyloxycarbonyl)-DL-alanine** in methanol in a flask suitable for hydrogenation.
- Carefully add the Pd/C catalyst to the solution.
- Flush the reaction vessel with hydrogen gas and then maintain a hydrogen atmosphere (typically using a balloon or a hydrogenation apparatus).
- Stir the reaction mixture vigorously at room temperature.
- Monitor the reaction progress by thin-layer chromatography (TLC) until the starting material is consumed.

- Once the reaction is complete, carefully filter the mixture through a pad of Celite to remove the Pd/C catalyst.
- Evaporate the solvent under reduced pressure to obtain the deprotected DL-alanine.

Workflow Visualization

The following diagram illustrates the general workflow for the use of **N-(Benzyloxycarbonyl)-DL-alanine** in a single cycle of peptide synthesis.



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Workflow for using **N-(Benzyloxycarbonyl)-DL-alanine** in peptide synthesis.

Conclusion

N-(Benzyloxycarbonyl)-DL-alanine is an indispensable tool for chemists and pharmaceutical scientists. Its utility as a protected amino acid facilitates the synthesis of complex peptides and other novel molecules. A thorough understanding of its properties and reaction conditions, as outlined in this guide, is essential for its effective application in research and development. The straightforward protection and deprotection chemistry associated with the benzyloxycarbonyl group ensures its continued relevance in the field of synthetic chemistry.

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References

- 1. aaep.bocsci.com [aaep.bocsci.com]
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